

1,3,5-Tribenzoylbenzene chemical and physical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,3,5-Tribenzoylbenzene

Cat. No.: B1295284

[Get Quote](#)

An In-depth Technical Guide on the Core Chemical and Physical Properties of **1,3,5-Tribenzoylbenzene**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **1,3,5-tribenzoylbenzene**, a symmetrically substituted aromatic ketone. The information presented herein is intended to support research and development activities by providing key data on its characteristics, synthesis, and potential applications in a structured and accessible format.

Core Chemical and Physical Properties

1,3,5-Tribenzoylbenzene, with the IUPAC name (3,5-dibenzoylphenyl)-phenylmethanone, is a C3-symmetric molecule.^[1] Its structural formula and core properties are summarized below.

Structure:

Caption: Logical workflow for the synthesis and characterization of a Metal-Organic Framework (MOF) using **1,3,5-tribenzoylbenzene** as a tripodal organic linker.

Biological Activity

Currently, there is limited publicly available information on the specific biological activities or signaling pathway interactions of **1,3,5-tribenzoylbenzene**. Aromatic ketones can exhibit a

range of biological effects, and the tripodal structure of this molecule may present interesting opportunities for interaction with biological targets. Further research is required to elucidate any potential pharmacological or toxicological properties. Molecules with similar C3 symmetry have been explored as scaffolds in medicinal chemistry, suggesting that **1,3,5-tribenzoylbenzene** could serve as a core for the development of novel therapeutic agents.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1,3,5-Tribenzoylbenzene | C₂₇H₁₈O₃ | CID 141248 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [1,3,5-Tribenzoylbenzene chemical and physical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1295284#1-3-5-tribenzoylbenzene-chemical-and-physical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com